

# Physical and chemical properties of (R)-1-Boc-3-propylpiperazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-1-Boc-3-propylpiperazine

Cat. No.: B1592896

[Get Quote](#)

## Chemical and Physical Properties

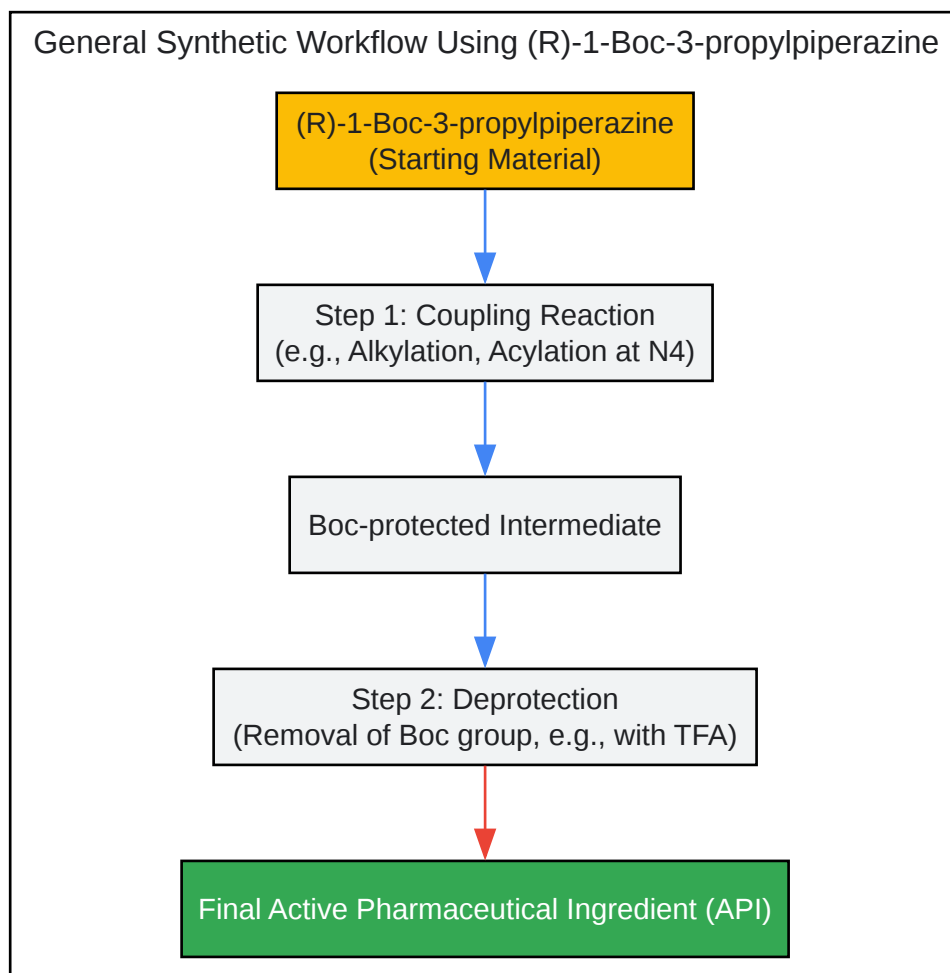
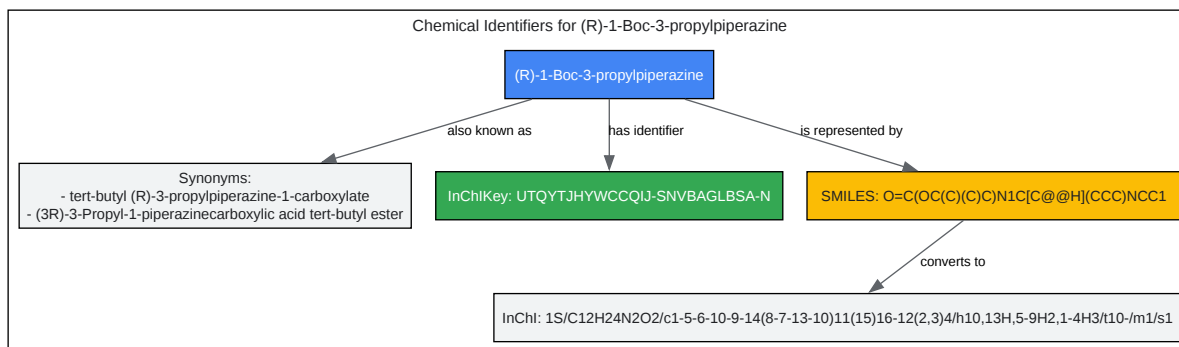
**(R)-1-Boc-3-propylpiperazine**, with the CAS Number 928025-57-4, is a chiral building block used in organic synthesis.<sup>[2][3]</sup> Its chemical structure consists of a piperazine ring substituted with a propyl group at the 3-position and protected with a tert-butoxycarbonyl (Boc) group at the 1-position.

Table 1: Physical and Chemical Properties of **(R)-1-Boc-3-propylpiperazine**

Property	Value	Source(s)
CAS Number	928025-57-4	<sup>[2][3]</sup>
Molecular Formula	C <sub>12</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub>	<sup>[2][3]</sup>
Molecular Weight	228.33 g/mol	<sup>[2][3]</sup>
Appearance	Yellow to brown liquid	<sup>[1][2]</sup>
Density	0.972 g/cm <sup>3</sup>	<sup>[2]</sup>
Purity	Available in various purities, including 95+%, 98%, and 99.71%	<sup>[1][2][4]</sup>
Storage Temperature	2-8°C, protect from light	<sup>[1][2]</sup>

## Chemical Identifiers

The structural information of **(R)-1-Boc-3-propylpiperazine** can be represented in various standard formats.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. (R)-1-BOC-3-PROPYLPIPERAZINE | 928025-57-4 [amp.chemicalbook.com]
- 3. calpaclab.com [calpaclab.com]
- 4. (R)-1-Boc-3-Propylpiperazine | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Physical and chemical properties of (R)-1-Boc-3-propylpiperazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592896#physical-and-chemical-properties-of-r-1-boc-3-propylpiperazine]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)